

# Application Note: Protocols for Measuring Lipid ROS Levels Following Delavinone Treatment

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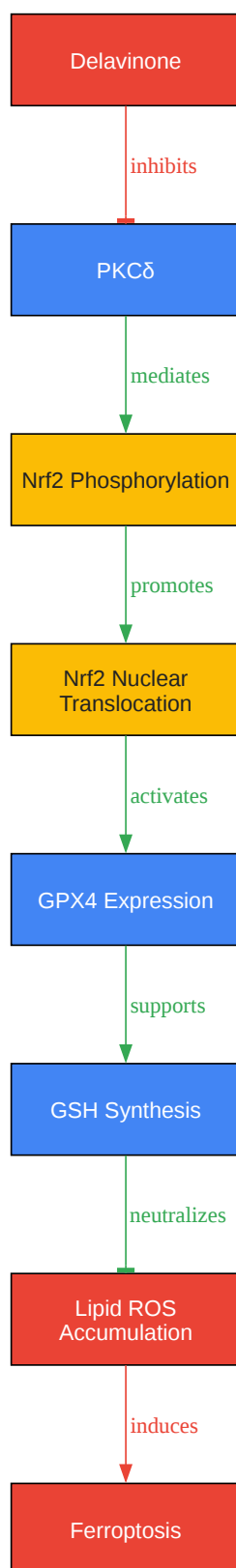
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**Introduction** **Delavinone** is a compound that has been shown to inhibit the proliferation of colorectal cancer (CRC) cells by inducing a form of regulated cell death known as ferroptosis. [1] A key mechanism in this process is the generation of oxidative stress, specifically through the accumulation of lipid-based reactive oxygen species (ROS). [1] **Delavinone** achieves this by inhibiting Protein Kinase C delta (PKC $\delta$ ), which in turn prevents the phosphorylation and nuclear translocation of Nrf2, a key regulator of antioxidant responses. [1] This leads to reduced expression of downstream genes like GPX4, causing depletion of glutathione (GSH) and a subsequent buildup of lipid ROS. [1] Accurate measurement of these lipid ROS levels is therefore critical for evaluating the efficacy and mechanism of action of **Delavinone**.

This document provides detailed protocols for three common methods to quantify lipid ROS: the C11-BODIPY 581/591 assay for live cells, the Malondialdehyde (MDA) assay, and the 4-Hydroxynonenal (4-HNE) assay for detecting stable byproducts of lipid peroxidation.

## Delavinone-Induced Signaling Pathway Leading to Lipid ROS

The mechanism by which **Delavinone** induces lipid ROS involves the inhibition of the PKC $\delta$ /Nrf2/GPX4 signaling axis.[1] This pathway ultimately disrupts the cell's antioxidant defense system, leading to the accumulation of lipid peroxides and subsequent ferroptotic cell death.

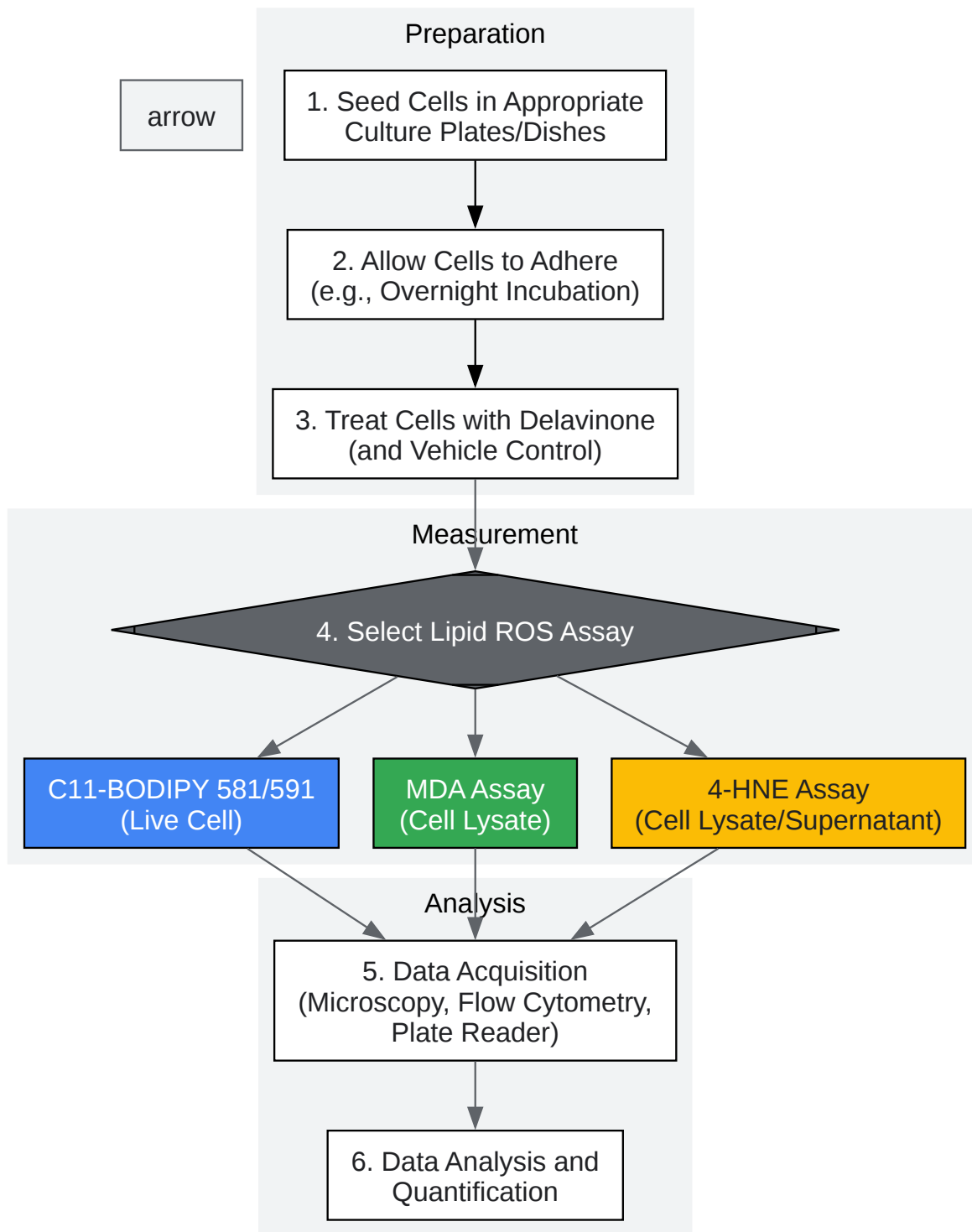


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**Caption: Delavinone** signaling pathway inducing lipid ROS.

## Experimental Protocols

A generalized workflow for assessing the impact of **Delavinone** on lipid ROS levels is presented below. This involves cell culture, treatment with **Delavinone**, and subsequent measurement using one of the detailed protocols.



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**Caption:** General experimental workflow for measuring lipid ROS.

## Method 1: C11-BODIPY 581/591 Assay for Live-Cell Lipid Peroxidation

This method uses the fluorescent probe C11-BODIPY 581/591, which incorporates into cellular membranes. Upon oxidation by lipid peroxides, its fluorescence emission shifts from red (~590 nm) to green (~510 nm), allowing for a ratiometric analysis that is sensitive and internally controlled. This assay can be analyzed via fluorescence microscopy or flow cytometry.

Protocol:

- Reagent Preparation:
  - Prepare a 10 mM stock solution of C11-BODIPY 581/591 by dissolving 1 mg of the reagent in 198.26  $\mu$ L of high-quality anhydrous DMSO. Store protected from light at -20°C.
- Cell Staining and Treatment:
  - Seed cells at the desired density in a suitable format (e.g., glass-bottom dishes for microscopy or multi-well plates for flow cytometry) and allow them to adhere overnight.
  - Treat cells with the desired concentrations of **Delavinone** or vehicle control for the specified duration.
  - Towards the end of the treatment period, add the C11-BODIPY 581/591 stock solution directly to the culture medium to a final concentration of 1-10  $\mu$ M.
  - Incubate the cells for 30-60 minutes at 37°C, protected from light.
- Washing and Imaging (Microscopy):
  - Remove the staining medium and wash the cells two to three times with pre-warmed Phosphate-Buffered Saline (PBS) or Hank's Balanced Salt Solution (HBSS).
  - Add fresh HBSS or imaging buffer to the cells.
  - Immediately acquire images using a fluorescence microscope.
  - Capture fluorescence in two channels:

- Reduced (Red): Excitation/Emission ~581/591 nm.
- Oxidized (Green): Excitation/Emission ~488/510 nm.
- The ratio of green to red fluorescence intensity is used to quantify lipid peroxidation.
- Cell Preparation and Analysis (Flow Cytometry):
  - After staining, wash the cells once with PBS.
  - For adherent cells, detach them using a gentle dissociation reagent like Accutase. Collect suspension cells by centrifugation.
  - Resuspend the cell pellet in cold PBS at a suitable density (e.g.,  $1 \times 10^6$  cells/mL). A viability dye can be included if desired.
  - Analyze the cells on a flow cytometer, measuring the fluorescence emission in both the green (~510-530 nm, e.g., FITC channel) and red (~580-590 nm, e.g., PE or PE-Texas Red channel) spectra.
  - The level of lipid peroxidation is determined by the shift in fluorescence from the red to the green channel.

## Method 2: Malondialdehyde (MDA) Assay

This assay quantifies malondialdehyde (MDA), a stable end-product of lipid peroxidation. The protocol is based on the reaction of MDA with thiobarbituric acid (TBA) to form a pink-colored adduct (MDA-TBA<sub>2</sub>) that can be measured colorimetrically at ~532 nm.

Protocol:

- Sample Preparation (Cell Lysate):
  - After **Delavinone** treatment, harvest cells (e.g.,  $2 \times 10^6$  cells) and wash with cold PBS.
  - Homogenize the cell pellet on ice in ~300  $\mu$ L of MDA Lysis Buffer containing an antioxidant like butylated hydroxytoluene (BHT) to prevent ex-vivo oxidation.
  - Centrifuge the lysate at 13,000 x g for 10 minutes at 4°C to remove insoluble material.

- Collect the supernatant for the assay.
- TBA Reaction:
  - Prepare MDA standards using a stock solution (e.g., 4.17 M tetraethoxypropane) diluted to a working range (e.g., 0-2 mM).
  - In a microcentrifuge tube, add 200  $\mu$ L of the sample supernatant or MDA standard.
  - Add 600  $\mu$ L of the TBA solution (often prepared in glacial acetic acid).
  - Vortex the tubes vigorously.
- Incubation and Measurement:
  - Incubate the reaction mixture at 95°C for 60 minutes.
  - Cool the tubes in an ice bath for 10-15 minutes to stop the reaction.
  - Centrifuge the tubes at 10,000 xg for 2-3 minutes.
  - Pipette 200  $\mu$ L of the clear supernatant from each tube into a 96-well plate.
  - Measure the absorbance at 532 nm using a microplate reader.
- Calculation:
  - Generate a standard curve from the absorbance readings of the MDA standards.
  - Calculate the MDA concentration in the samples based on the standard curve and normalize to the protein concentration of the lysate.

### Method 3: 4-Hydroxynonenal (4-HNE) ELISA

4-HNE is another major aldehyde product of lipid peroxidation and is considered a reliable biomarker of oxidative stress. This protocol describes a competitive ELISA for quantifying 4-HNE-protein adducts in samples.

Protocol:

- Sample Preparation:
  - Prepare cell lysates as described in the MDA assay protocol or collect cell culture supernatants.
  - Determine the total protein concentration of the lysates for normalization.
  - Dilute samples as needed using the provided Assay Diluent.
- ELISA Procedure (General Steps):
  - Prepare all reagents, standards, and samples as instructed by the specific kit manufacturer.
  - Add 50  $\mu$ L of the 4-HNE standards or prepared samples to the wells of the 4-HNE conjugate pre-coated microplate.
  - Add 50  $\mu$ L of the diluted anti-4-HNE primary antibody to each well.
  - Incubate for 1 hour at room temperature.
  - Wash the plate multiple times (e.g., 5 times) with 1X Wash Buffer.
  - Add 100  $\mu$ L of a diluted HRP-conjugated secondary antibody to each well and incubate for 1 hour at room temperature.
  - Repeat the washing steps.
  - Add 100  $\mu$ L of TMB Substrate Solution to each well and incubate for 2-20 minutes at room temperature, protected from light.
  - Stop the reaction by adding 50-100  $\mu$ L of Stop Solution to each well. The color will change from blue to yellow.
- Measurement and Calculation:
  - Immediately read the absorbance at 450 nm using a microplate reader.

- Generate a standard curve by plotting the absorbance versus the concentration of the 4-HNE standards (typically using a four-parameter logistic fit).
- Calculate the 4-HNE concentration in the samples from the standard curve.

## Data Presentation

Quantitative data from these experiments should be recorded systematically. The following tables provide templates for organizing results from each assay after treating cells with varying concentrations of **Delavinone**.

Table 1: Example Data Table for C11-BODIPY 581/591 Assay

Treatment Group	Concentration ( $\mu\text{M}$ )	Mean Green/Red Fluorescence Ratio ( $\pm$ SEM)	Fold Change vs. Control
<b>Vehicle Control</b>	<b>0</b>	<b>Value</b>	<b>1.0</b>
Delavinone	10	Value	Value
Delavinone	25	Value	Value
Delavinone	50	Value	Value

| Positive Control (e.g., RSL3) | Value | Value | Value |

Table 2: Example Data Table for MDA Assay

Treatment Group	Concentration ( $\mu\text{M}$ )	MDA Concentration (nmol/mg protein) ( $\pm$ SEM)	Fold Change vs. Control
<b>Vehicle Control</b>	<b>0</b>	<b>Value</b>	<b>1.0</b>
Delavinone	10	Value	Value
Delavinone	25	Value	Value

| **Delavinone** | 50 | Value | Value |

Table 3: Example Data Table for 4-HNE Assay

Treatment Group	Concentration (µM)	4-HNE Concentration (ng/mg protein) (± SEM)	Fold Change vs. Control
<b>Vehicle Control</b>	<b>0</b>	<b>Value</b>	<b>1.0</b>
Delavinone	10	Value	Value
Delavinone	25	Value	Value

| **Delavinone** | 50 | Value | Value |

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